

J-1149 chemical structure and properties

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Compound of Interest

Compound Name: J-1149

Cat. No.: B12362954

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An In-depth Technical Guide to J-1149

A Note on Nomenclature: The designation "**J-1149**" is associated with at least two distinct chemical entities in scientific and commercial databases. This guide will primarily focus on the dipeptidyl peptidase-4 (DPP-4) inhibitor, Dutogliptin (also known as PHX1149), due to the extensive publicly available research and its progression into clinical trials. A brief overview of the second compound, a potent ALK5 inhibitor, is provided in a separate section to address the ambiguity.

Dutogliptin (PHX1149): A Comprehensive Technical Overview

This technical guide provides a detailed examination of the chemical structure, properties, and pharmacological profile of Dutogliptin, a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor. Dutogliptin has been investigated for the treatment of type 2 diabetes mellitus and, more recently, for its potential role in cardiac regeneration following myocardial infarction.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

Dutogliptin is a small molecule inhibitor with the systematic IUPAC name [(2R)-1-[2-[[[(3R)-pyrrolidin-3-yl]amino]acetyl]pyrrolidin-2-yl]boronic acid. Its chemical and physical properties are summarized in the table below.

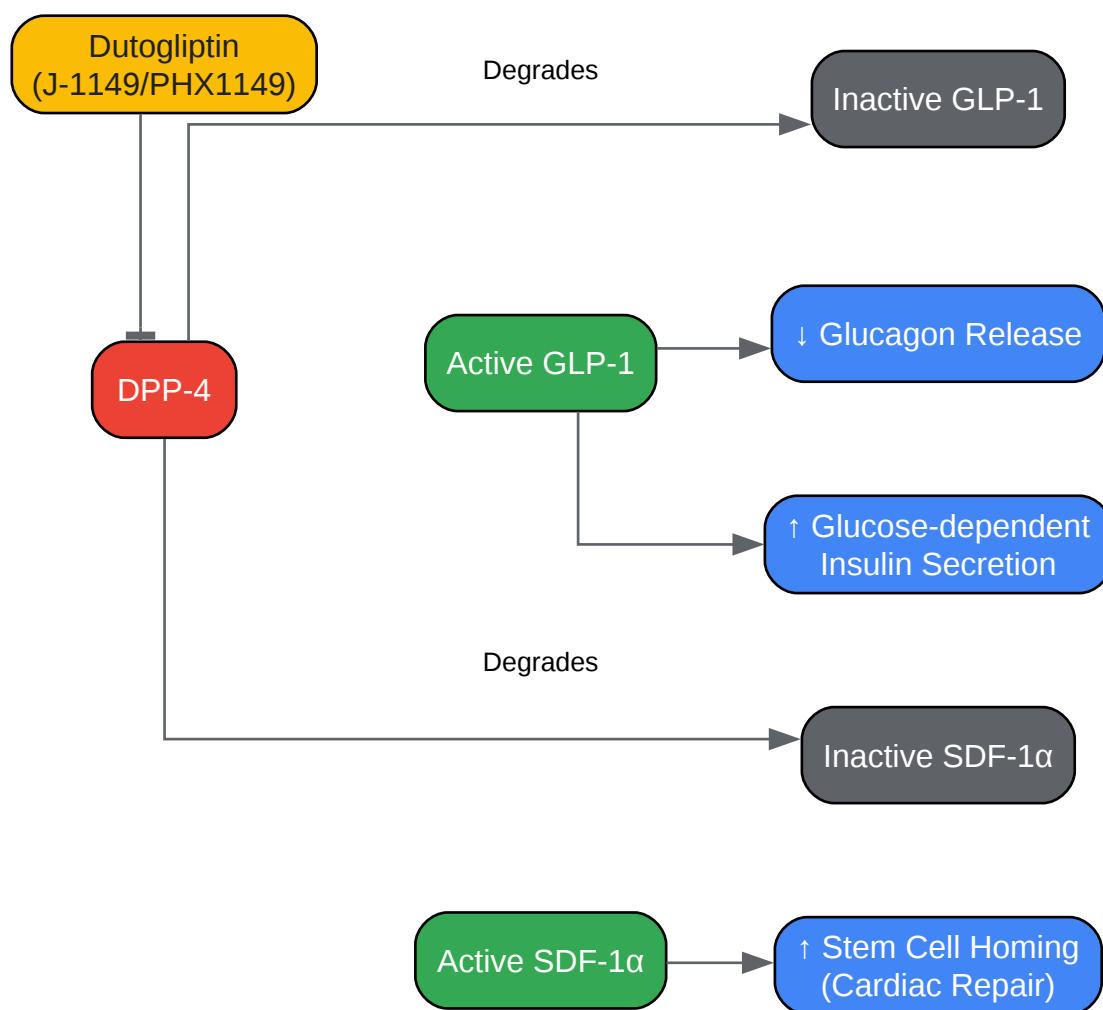
Property	Value	Reference
IUPAC Name	[(2R)-1-[2-[[[(3R)-pyrrolidin-3-yl]amino]acetyl]pyrrolidin-2-yl]boronic acid	
Synonyms	PHX1149, J-1149	
CAS Number	852329-66-9	
Molecular Formula	C10H20BN3O3	
Molecular Weight	241.1 g/mol	
Appearance	White solid	

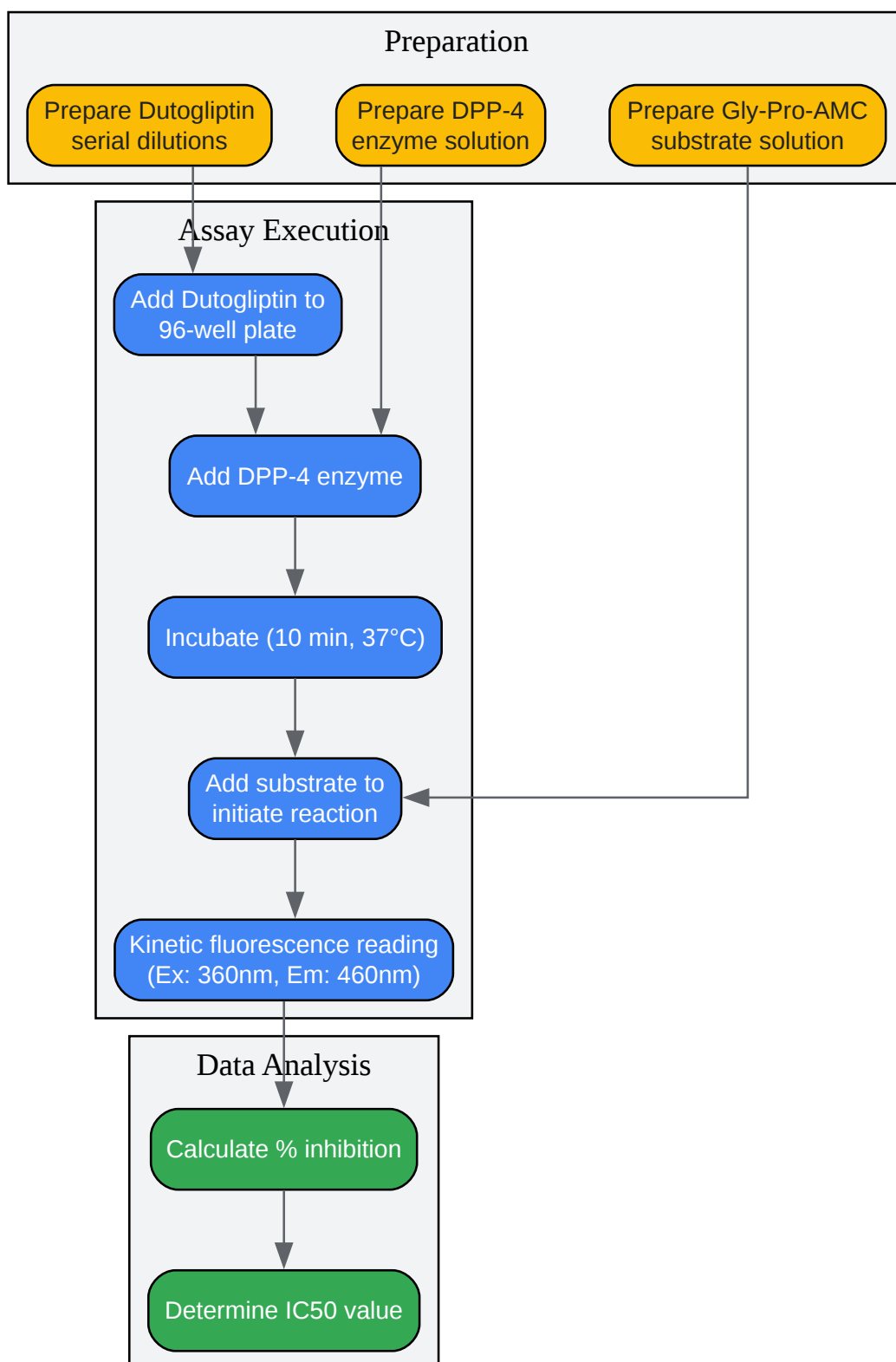
Pharmacological Properties and Mechanism of Action

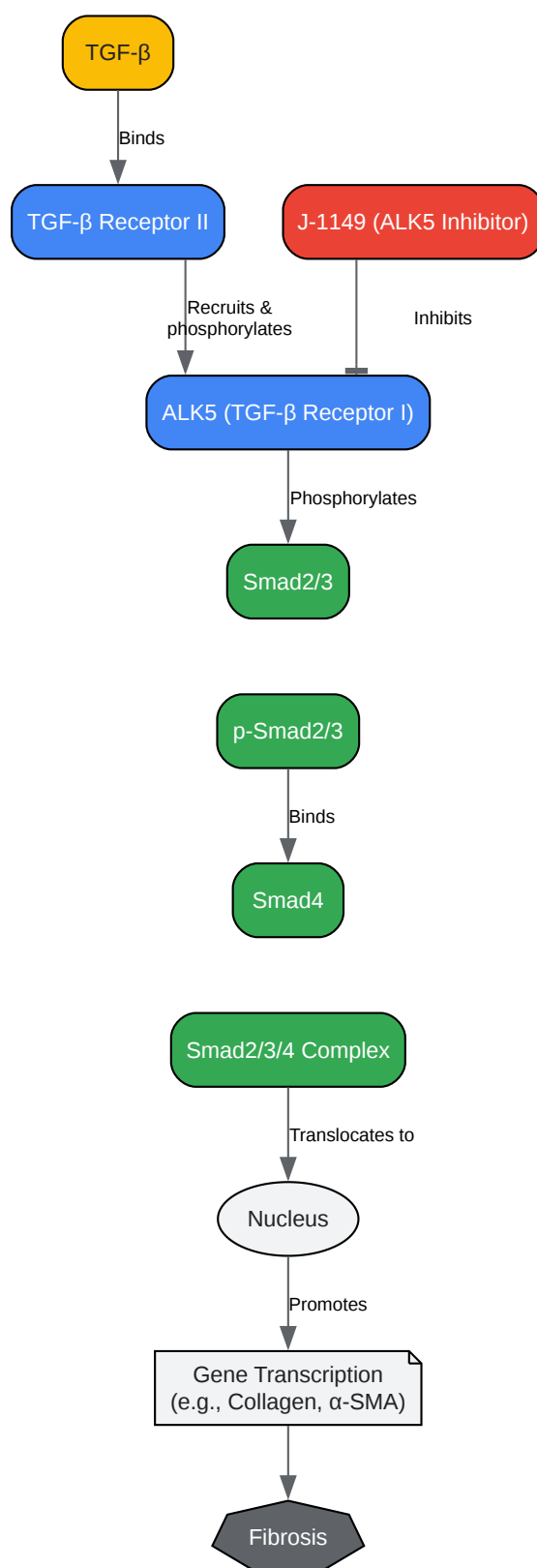
Dutogliptin is a selective inhibitor of the enzyme dipeptidyl peptidase-4 (DPP-4). DPP-4 is responsible for the degradation of incretin hormones, most notably glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP). By inhibiting DPP-4, Dutogliptin increases the circulating levels of active GLP-1 and GIP, which in turn potentiate glucose-dependent insulin secretion from pancreatic β -cells and suppress glucagon release from α -cells. This mechanism leads to improved glycemic control in patients with type 2 diabetes.^[1]

More recently, the mechanism of action of Dutogliptin has been explored in the context of cardiovascular disease. DPP-4 is also known to cleave and inactivate stromal cell-derived factor-1 α (SDF-1 α), a chemokine that plays a crucial role in the homing of stem cells to sites of injury. By inhibiting DPP-4, Dutogliptin prevents the degradation of SDF-1 α , leading to increased levels of this chemokine and potentially enhancing the recruitment of regenerative stem cells to damaged cardiac tissue following a myocardial infarction.

The primary signaling pathway modulated by Dutogliptin involves the inhibition of DPP-4, leading to the potentiation of GLP-1 and SDF-1 signaling. The diagram below illustrates this mechanism.







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References

- 1. Dutogliptin, a dipeptidyl peptidase-4 inhibitor for the treatment of type 2 diabetes mellitus - PubMed [pubmed.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

Email: info@benchchem.com